

Introduction: A Chemist's Guide to 3-(4-Bromophenyl)propionic Acid

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Compound of Interest

Compound Name: 3-(4-Bromophenyl)propionic acid

CAS No.: 1643-30-7

Cat. No.: B155501

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3-(4-Bromophenyl)propionic acid (CAS No. 1643-30-7) is a valuable carboxylic acid intermediate widely utilized by researchers in pharmaceutical development and organic synthesis.^{[1][2]} Its structure, featuring a bromophenyl group, makes it a key building block for creating more complex molecules, particularly in the development of novel anti-inflammatory drugs.^[1] However, like many reactive intermediates, its utility in the lab is matched by a distinct hazard profile that necessitates a thorough understanding of its Safety Data Sheet (SDS).

This guide moves beyond a simple recitation of SDS sections. As a senior application scientist, the objective here is to provide a practical, in-depth interpretation of the safety data, explaining the causality behind handling protocols and emergency procedures. For drug development professionals and researchers, mastering the safe use of such reagents is fundamental to both personal safety and the integrity of experimental outcomes.

Hazard Identification: Deconstructing the Risk Profile

The primary risks associated with **3-(4-Bromophenyl)propionic acid** are clearly defined by the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The

compound is classified as hazardous, and understanding the nuances of these classifications is the first step in establishing a self-validating system of safety in the laboratory.[3]

The compound is categorized as:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[4][5]
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[4][5]
- Serious Eye Damage/Eye Irritation (Category 2): Causes serious eye irritation.[4][5]
- Specific Target Organ Toxicity, Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[3][4][5]

These classifications dictate the specific precautions required for handling. For instance, its classification as a skin and eye irritant (Category 2) is why prolonged, direct contact must be avoided and why specific personal protective equipment (PPE) is mandatory. The potential for respiratory irritation underscores the need for handling the solid form in a well-ventilated area, preferably a chemical fume hood, to prevent inhalation of airborne dust particles.[3]

Data Presentation: GHS Hazard Summary

Hazard Class	GHS Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed[5][6]
Skin Irritation	Category 2	Warning	H315: Causes skin irritation[5][6]
Serious Eye Irritation	Category 2	Warning	H319: Causes serious eye irritation[5][6]
Specific Target Organ Toxicity (Single Exposure)	Category 3	Warning	H335: May cause respiratory irritation[5][6]

Mandatory Visualization: GHS Pictograms

GHS Pictograms for 3-(4-Bromophenyl)propionic Acid

- Irritant (skin and eye)
- Skin Sensitizer
- Acute Toxicity (harmful)
- Narcotic Effects
- Respiratory Tract Irritant

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Caption: GHS Exclamation Mark Pictogram and Associated Hazards.

Proactive Safety: Engineering Controls & Personal Protective Equipment (PPE)

A foundational principle of laboratory safety is the "Hierarchy of Controls." Before relying on PPE, we must first consider engineering and administrative controls.

Engineering Controls: The most effective control is to handle **3-(4-Bromophenyl)propionic acid** within a certified chemical fume hood.^[3] This not only contains any dust generated during weighing or transfer but also protects the user from respiratory irritation. Workstations must be equipped with easily accessible eyewash stations and safety showers, a non-negotiable requirement when working with any substance classified as a skin and eye irritant.^{[3][4]}

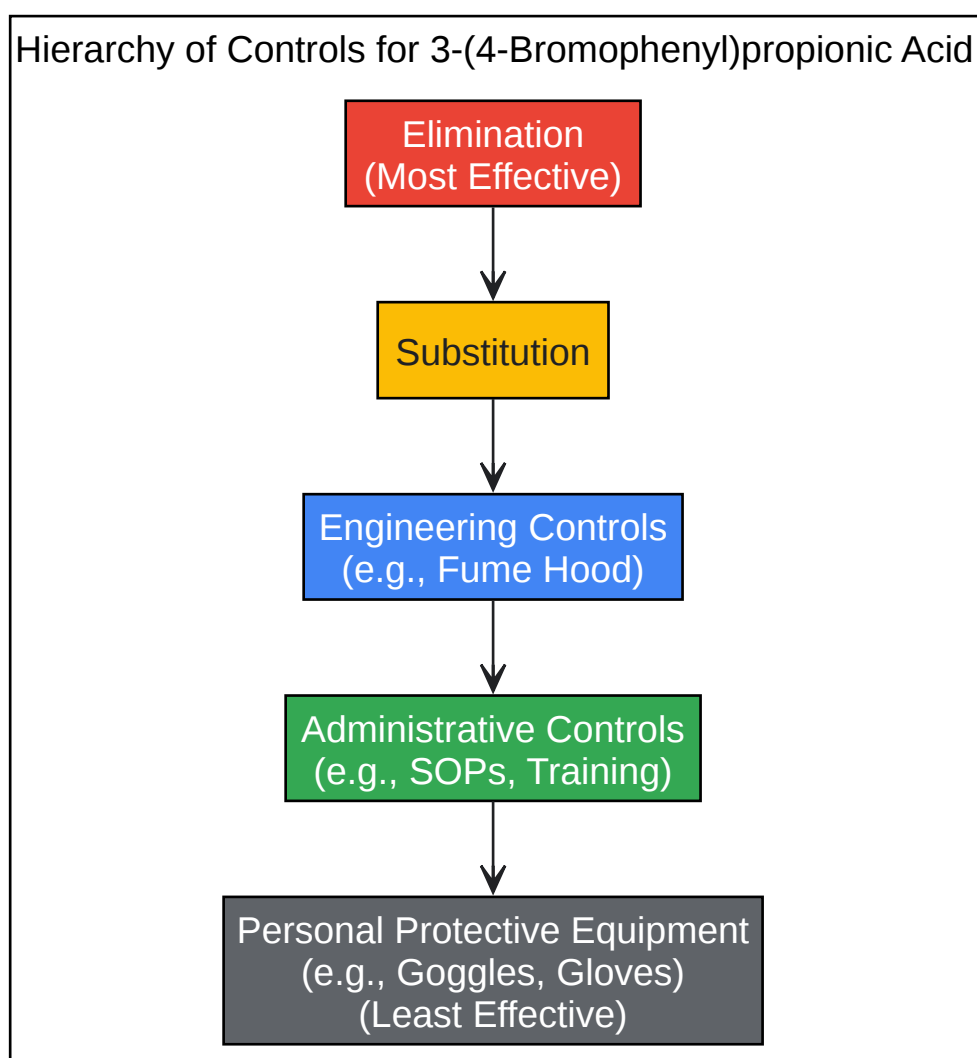
Personal Protective Equipment (PPE): PPE is the final barrier between the researcher and the chemical. The choice of PPE must directly address the hazards identified.

- **Eye and Face Protection:** Given the "Causes serious eye irritation" classification, standard safety glasses are insufficient. Chemical safety goggles that form a seal around the eyes are required.^[7] If there is a significant risk of splashing, a full face shield should be worn in addition to goggles.
- **Skin Protection:** A standard lab coat is required. To prevent skin irritation, wear appropriate protective gloves. Nitrile gloves are a common choice in a laboratory setting, but it is crucial

to inspect them for tears or punctures before each use and to remove them carefully to avoid contaminating the skin.[4][6]

- Respiratory Protection: Under normal conditions of use within a fume hood, respiratory protection is not typically required. However, if engineering controls are not available or are insufficient to control airborne dust, a NIOSH/MSHA-approved respirator (such as an N95 dust mask) should be used.[3][8]

Mandatory Visualization: Hierarchy of Controls Workflow



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Caption: Hierarchy of controls for managing chemical exposure.

Emergency Response: First Aid and Spill Management

Even with robust preventative measures, accidents can happen. A clear, rehearsed emergency plan is critical.

Experimental Protocols: First-Aid Measures

In any exposure event, the primary goal is to remove the source of contamination and seek medical attention.

If Inhaled:

- Causality: The compound may cause respiratory irritation.^[3] Rapid removal from the contaminated atmosphere is paramount.
- Protocol: Immediately move the affected person to fresh air.^{[3][4]} If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.^[3]

If on Skin:

- Causality: The compound causes skin irritation.^[3] The goal is to remove the solid material and wash the affected area to minimize contact time.
- Protocol: Immediately wash the affected skin with plenty of soap and water for at least 15 minutes.^{[3][4]} Remove any contaminated clothing. If skin irritation persists after washing, seek medical attention.^{[3][4]}

If in Eyes:

- Causality: This is a serious eye irritant.^[3] Immediate and prolonged flushing is essential to prevent damage to the cornea.
- Protocol: Immediately flush the eyes with copious amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally.^{[3][4]} Remove contact lenses if

present and easy to do so.[4] Seek immediate medical attention.

If Swallowed:

- Causality: The compound is harmful if swallowed.[3] The objective is to dilute the substance in the stomach without inducing vomiting, which can cause further damage to the esophagus.
- Protocol: Clean the mouth with water and have the person drink plenty of water.[3][4] Do NOT induce vomiting. Call a poison control center or doctor for treatment advice.[3][6]

Experimental Protocols: Accidental Spill Response

For a small, solid spill:

- Assess and Secure: Ensure the area is well-ventilated. Wear all required PPE (goggles, gloves, lab coat).
- Contain: Prevent the dust from becoming airborne. Gently cover the spill with a dry, inert material like sand or vermiculite.[9]
- Clean-Up: Carefully sweep or scoop up the absorbed material and place it into a suitable, labeled container for disposal.[4] Avoid actions that create dust.
- Decontaminate: Clean the spill area with soap and water.
- Dispose: The collected waste must be treated as hazardous and disposed of through an approved waste disposal plant, following all local and national regulations.[4]

Storage, Stability, and Disposal

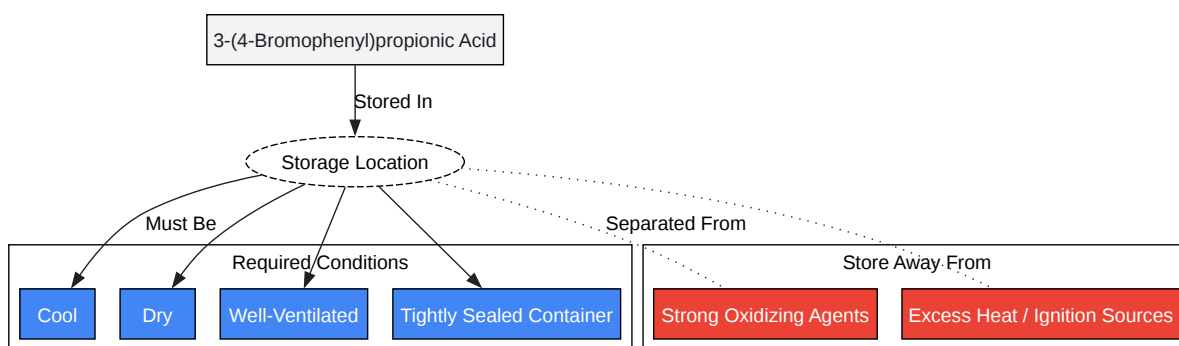
Proper Storage: To ensure the stability of **3-(4-Bromophenyl)propionic acid** and prevent hazardous reactions, it must be stored correctly.

- Conditions: Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][3][4]
- Incompatibilities: Store away from strong oxidizing agents, as these can cause exothermic and potentially dangerous reactions.[3][4][6]

- Conditions to Avoid: Protect from excess heat and prevent the formation of dust.[3][6]

Disposal: Unused material and contaminated waste must be disposed of as hazardous waste. [4] Never dispose of this chemical down the drain or in regular trash. Always consult your institution's environmental health and safety (EHS) office and follow local, regional, and national hazardous waste regulations.[4]

Mandatory Visualization: Safe Storage Logic



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Caption: Key parameters for the safe storage of the compound.

Technical Data at a Glance

Having key physical properties readily available is crucial for experimental planning and safety assessment.

Data Presentation: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₉ H ₉ BrO ₂	[1][5][6]
Molecular Weight	229.07 g/mol	[1][5]
Appearance	White crystal / Solid	[1][3]
Melting Point	133 - 136 °C (271.4 - 276.8 °F)	[3][6][8]
Odor	Stench	[3][6]
Incompatible Materials	Strong oxidizing agents	[3][4][6]
Hazardous Decomposition Products	Carbon monoxide (CO), Carbon dioxide (CO ₂), Hydrogen bromide	[3][4][6]

Conclusion

3-(4-Bromophenyl)propionic acid is an indispensable tool in modern chemical and pharmaceutical research. Its potential hazards, while significant, are manageable through a disciplined and informed approach to safety. By internalizing the information contained within its SDS—understanding not just what to do, but why—researchers can ensure a safe laboratory environment that fosters innovation. Adherence to engineering controls, consistent and correct use of PPE, and a clear understanding of emergency procedures form a self-validating system of safety that protects the scientist and the science.

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